

In-depth Technical Guide: Molecular Weight of 3-Azidopropanol

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Compound of Interest

Compound Name: 3-Azidopropanol

CAS No.: 72320-38-8

Cat. No.: B1278768

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This guide provides a detailed breakdown of the molecular weight of **3-Azidopropanol**, a bifunctional molecule utilized in click chemistry and Staudinger ligation.

Molecular Composition and Weight

3-Azidopropanol is comprised of carbon, hydrogen, nitrogen, and oxygen atoms. Its molecular formula is $C_3H_7N_3O$ ^{[1][2][3][4]}. The molecular weight is a critical parameter for stoichiometric calculations in chemical reactions, solution preparation, and analytical characterization.

The calculation of the molecular weight is based on the atomic weights of its constituent elements. The standard atomic weights are provided by the International Union of Pure and Applied Chemistry (IUPAC).

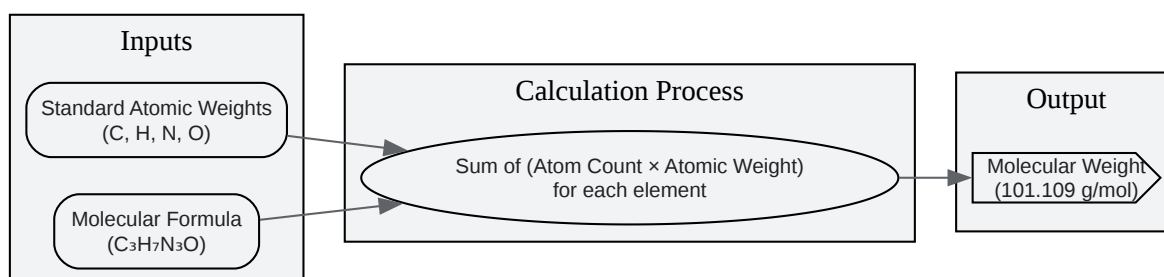
Table 1: Atomic Composition and Molecular Weight Calculation for **3-Azidopropanol**

Element	Symbol	Quantity	Standard Atomic Weight (g/mol)	Total Weight (g/mol)
Carbon	C	3	12.011[5][6]	36.033
Hydrogen	H	7	1.008[7][8][9][10]	7.056
Nitrogen	N	3	14.007[11][12] [13][14][15]	42.021
Oxygen	O	1	15.999[16][17] [18][19]	15.999
Total	101.109			

Based on the sum of the atomic weights of its constituent atoms, the calculated molecular weight of **3-Azidopropanol** is 101.109 g/mol . This value is often rounded to 101.11 g/mol for practical laboratory use[1][4][20].

Logical Relationship for Molecular Weight Determination

The determination of a compound's molecular weight is a fundamental concept in chemistry, based on its molecular formula and the atomic weights of its elements. The logical workflow for this calculation is straightforward.



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Caption: Workflow for calculating the molecular weight of **3-Azidopropanol**.

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